

Safeguarding Your Research: A Comprehensive Guide to Handling Pregnenolone Sulfate

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Compound of Interest

Compound Name: *Pregnenolone sulfate*

Cat. No.: *B074750*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Pregnenolone sulfate**, including detailed personal protective equipment (PPE) protocols, operational plans, and disposal guidelines. Adherence to these procedures is critical for minimizing exposure and ensuring laboratory safety.

Quantitative Exposure Limits and Physical Properties

A summary of key quantitative data for **Pregnenolone sulfate** is provided below. This information is crucial for risk assessment and the implementation of appropriate safety controls.

Parameter	Value	Reference
Chemical Abstract Service (CAS) No.	1247-64-9	[1]
Molecular Formula	C21H32O5S	[1]
Molecular Weight	396.54 g/mol	[1]
Melting Point	192 °C	
Occupational Exposure Limit (CEL TWA)	0.02 mg/m ³	[2]
Solubility in Ethanol	~2 mg/mL	
Solubility in DMSO and DMF	~30 mg/mL	
Solubility in 1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	

Essential Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential chemical exposure. The following PPE is required when handling **Pregnenolone sulfate**.

PPE Category	Component	Standard and Purpose
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for incidental contact. For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended.
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Protects against splashes and airborne particles. A face shield should be worn in addition to goggles when there is a high risk of splashing.
Body Protection	Laboratory Coat	Provides a barrier against spills and contamination. For larger quantities (up to 1 kg), a disposable lab coat or coverall of low permeability is recommended.
Respiratory Protection	N95 Respirator or Higher	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of particulates.
Foot Protection	Closed-Toe Shoes	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a standardized operational workflow is critical for minimizing risk. The following steps outline the safe handling of **Pregnenolone sulfate**.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. Keep the container tightly sealed when not in use.

2. Preparation and Weighing (to be performed in a certified chemical fume hood):

- Don the appropriate PPE as outlined in the table above and the workflow diagram below.
- To minimize the generation of dust, handle the solid compound with care. Use a dedicated, clean spatula and weighing vessel.
- After weighing, securely close the primary container.
- Clean the weighing area and spatula thoroughly.

3. Solution Preparation:

- Prepare solutions in a certified chemical fume hood.
- If sonication is required, ensure the vessel is securely capped.
- Clearly label the solution with the compound name, concentration, solvent, and date of preparation.

General Handling Precautions:

- Avoid all personal contact, including inhalation and contact with skin and eyes.
- Do not eat, drink, or smoke when handling the material.
- Wash hands thoroughly with soap and water after handling.
- Work clothes should be laundered separately.

Disposal Plan

Proper disposal of chemical waste is essential to protect personnel and the environment.

- **Solid Waste:** Dispose of unused solid **Pregnenolone sulfate** in a designated hazardous chemical waste container. All waste must be handled in accordance with local, state, and federal regulations.
- **Contaminated Materials:** Gloves, weigh boats, and other disposable materials that have come into contact with the compound should be placed in a sealed bag and disposed of as hazardous chemical waste.
- **Liquid Waste:** Do not discharge into sewer or waterways. Collect liquid waste in a designated, compatible, and properly labeled waste container.

While some sources suggest that related compounds may not be classified as hazardous, it is imperative to consult your institution's Environmental Health and Safety (EHS) office for specific disposal protocols.

Emergency Procedures

Spills:

- For minor spills, clean up waste regularly and abnormal spills immediately.
- Avoid breathing dust and contact with skin and eyes.
- Wear protective clothing, gloves, safety glasses, and a dust respirator.
- Use dry clean-up procedures and avoid generating dust. Vacuum or sweep up the material.
- For larger spills, alert emergency responders and inform them of the location and nature of the hazard.

Fire:

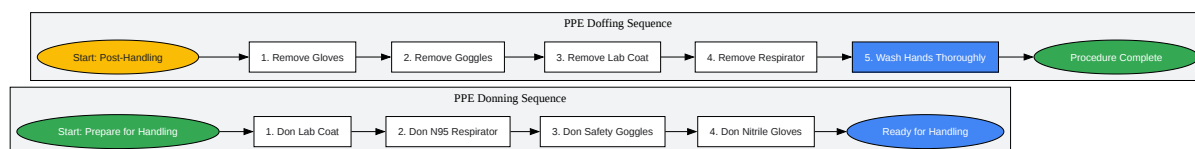
- Use water spray, foam, dry chemical powder, or carbon dioxide as extinguishing media.
- Wear self-contained breathing apparatus and protective clothing.
- Combustion may produce carbon monoxide, carbon dioxide, and sulfur oxides.

First Aid:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids with fingers. Promptly call a physician.
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.
- Inhalation: Immediately move to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
- Ingestion: Wash out mouth with water; do NOT induce vomiting. Call a physician.

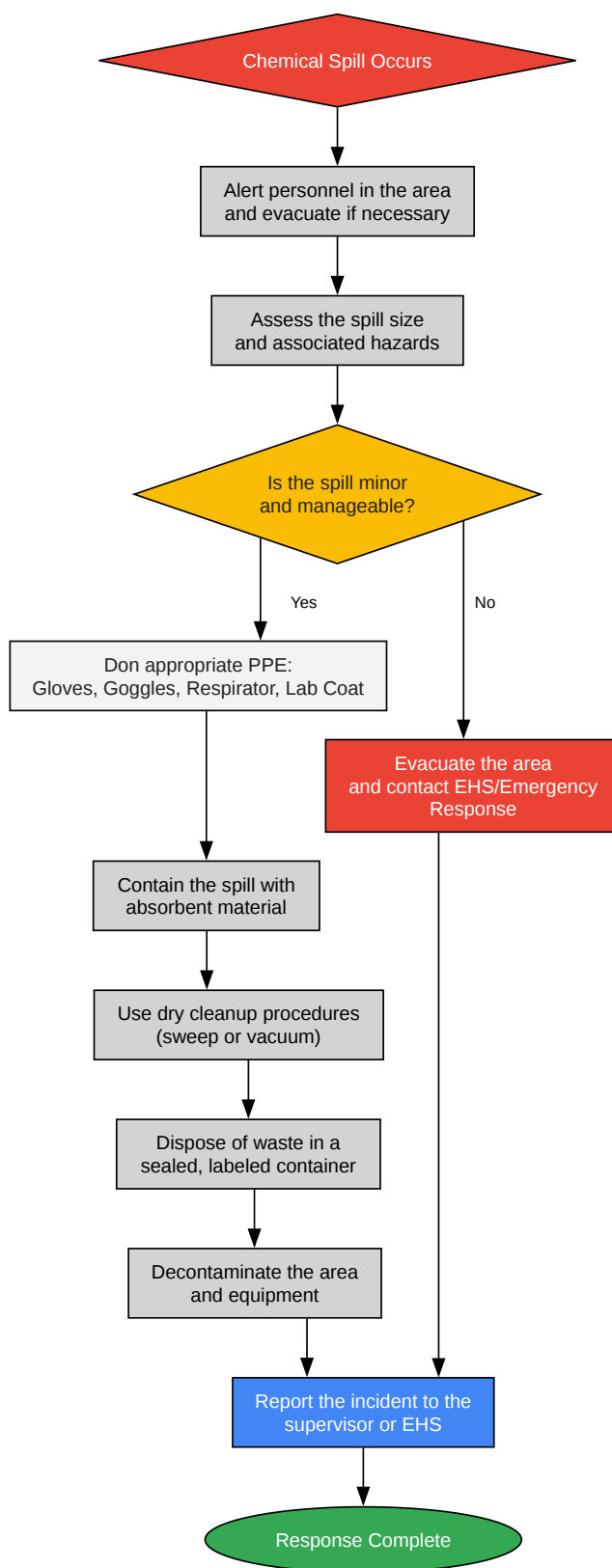
Visual Workflow Guides

To further enhance safety and procedural clarity, the following diagrams illustrate key workflows for handling **Pregnenolone sulfate**.



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Caption: PPE Donning and Doffing Workflow for **Pregnenolone Sulfate** Handling.



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References

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